

Safe handling and storage of 3-Bromo-2-(chloromethyl)pyridine

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Compound of Interest

Compound Name: 3-Bromo-2-(chloromethyl)pyridine

Cat. No.: B053696

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This guide provides essential safety information, troubleshooting advice, and frequently asked questions for handling and storing **3-Bromo-2-(chloromethyl)pyridine** (CAS No: 122851-69-8) in a research and development setting.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Bromo-2-(chloromethyl)pyridine**?

A1: **3-Bromo-2-(chloromethyl)pyridine** is a hazardous chemical. It is known to cause skin and serious eye irritation.^[1] It may also cause respiratory irritation.^[2] Some sources classify similar compounds as harmful if swallowed or fatal in contact with skin.^[2] Always consult the specific Safety Data Sheet (SDS) provided by your supplier for the most accurate and detailed hazard information.

Q2: What basic personal protective equipment (PPE) is required when working with this compound?

A2: To ensure safety, the following PPE should be worn:

- Gloves: Chemical-resistant gloves are mandatory.^[3]

- Eye Protection: Safety glasses or goggles are essential to prevent eye contact.[3] For tasks with a higher risk of splashing, a face shield should also be used.
- Lab Coat: A standard lab coat should be worn to protect clothing and skin.
- Respiratory Protection: Work should be conducted in a well-ventilated area, such as a chemical fume hood.[4] If ventilation is inadequate or there is a risk of inhaling vapors or dust, a suitable respirator (e.g., N95 dust mask) should be used.

Q3: How should I dispose of waste containing **3-Bromo-2-(chloromethyl)pyridine**?

A3: All waste materials, including empty containers and contaminated PPE, must be disposed of as hazardous waste.[3] Follow all local, regional, and national regulations for chemical waste disposal. Do not pour this chemical down the drain.[2]

Troubleshooting Guides

Handling Issues

Q4: I need to weigh the solid compound, but it appears to be sensitive. What precautions should I take?

A4: Some brominated pyridine compounds are sensitive to air.[5] It is best practice to handle **3-Bromo-2-(chloromethyl)pyridine** in a controlled environment. When weighing, do so in a chemical fume hood. For highly sensitive experiments, consider using a glove box with an inert atmosphere. Always keep the container tightly closed when not in use.[3][4]

Q5: What should I do if the compound comes into contact with my skin or eyes?

A5: Immediate action is critical to prevent injury.

- Skin Contact: Immediately take off all contaminated clothing.[3] Wash the affected skin area with plenty of soap and water.[4] If skin irritation occurs, seek medical advice.[3]
- Eye Contact: Immediately rinse the eyes cautiously with water for several minutes.[4] If you are wearing contact lenses, remove them if it is easy to do so and continue rinsing.[4] Seek immediate medical attention.[3]

Q6: What happens if I accidentally inhale the dust or vapor?

A6: If inhalation occurs, move the affected person to fresh air and keep them in a position comfortable for breathing.[\[3\]](#)[\[6\]](#) If the person feels unwell or has difficulty breathing, call a poison center or doctor for medical advice.[\[3\]](#)

Storage Issues

Q7: What is the correct temperature for storing **3-Bromo-2-(chloromethyl)pyridine**?

A7: The compound should be stored in a refrigerated environment, typically between 2°C and 8°C.[\[7\]](#) Always check the manufacturer's specific recommendations.

Q8: The compound has changed color in storage. Is it still usable?

A8: A change in color may indicate degradation or contamination. This could be due to improper storage conditions, such as exposure to light, air, or moisture. It is recommended to re-analyze the compound for purity before use to ensure it meets the requirements of your experiment. For future storage, ensure the container is tightly sealed and consider storing under an inert gas.[\[5\]](#)

Q9: What materials or chemicals are incompatible with **3-Bromo-2-(chloromethyl)pyridine**?

A9: This compound should be stored away from strong oxidizing agents, strong acids, and strong bases.[\[3\]](#) Storing it with incompatible materials can lead to dangerous reactions. Keep it away from foodstuff containers.[\[8\]](#)

Quantitative Data Summary

Parameter	Value	Source(s)
CAS Number	122851-69-8	[7] [9]
Molecular Formula	C ₆ H ₅ BrCIN	[7]
Molecular Weight	206.47 g/mol	[7]
Storage Temperature	2°C to 8°C (Refrigerated)	[5] [7]
Physical State	Solid	
Purity	Typically ≥95%	[7]

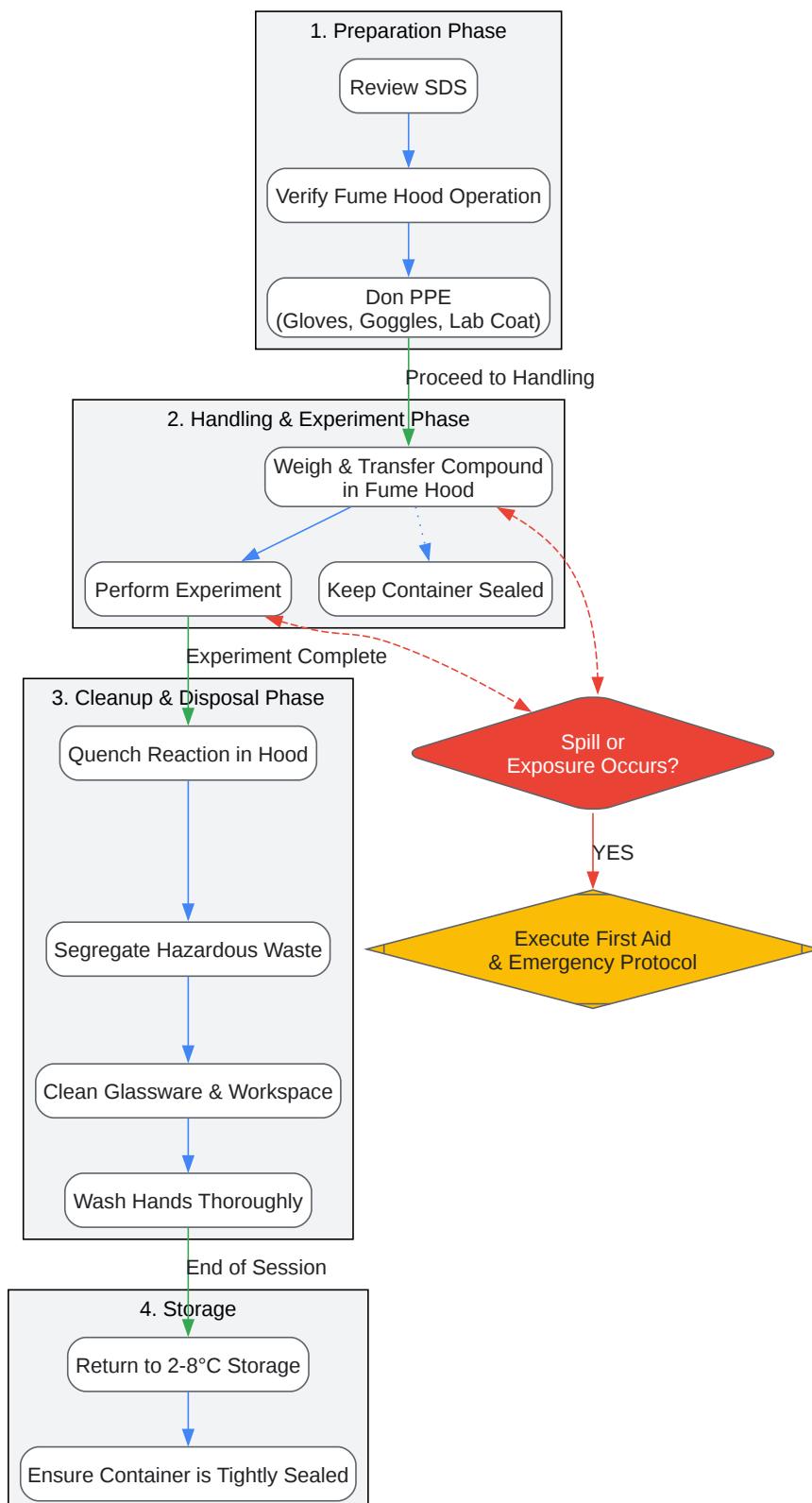
General Experimental Protocol: Safe Handling Workflow

The following protocol outlines a general workflow for safely handling **3-Bromo-2-(chloromethyl)pyridine** during a typical laboratory experiment. This is a guideline and should be adapted to specific experimental needs and institutional safety policies.

- Preparation:
 - Review the Safety Data Sheet (SDS) thoroughly before starting work.
 - Ensure a chemical fume hood is available and functioning correctly.
 - Prepare all necessary equipment and reagents.
 - Put on all required Personal Protective Equipment (PPE): lab coat, safety goggles, and chemical-resistant gloves.
- Handling and Reaction Setup:
 - Conduct all manipulations of the compound, including weighing and transferring, inside the chemical fume hood.[\[4\]](#)
 - Keep the container of **3-Bromo-2-(chloromethyl)pyridine** tightly closed at all times when not in use.[\[3\]](#)

- Use non-sparking tools and ground equipment if there is a risk of static discharge, as related compounds can be flammable.[3][4]
- Clean any spills immediately according to established laboratory procedures.
- Post-Experiment Cleanup:
 - Quench the reaction and work up the product mixture within the fume hood.
 - Segregate all waste (solid, liquid, contaminated PPE) into appropriately labeled hazardous waste containers.[3]
 - Thoroughly wash all glassware and equipment that came into contact with the chemical.
 - Wash hands and any exposed skin thoroughly with soap and water after completing the work and removing PPE.[3][4]
- Storage:
 - Return the main container of **3-Bromo-2-(chloromethyl)pyridine** to its designated refrigerated storage location (2°C to 8°C).[7]
 - Ensure the container is tightly sealed. For long-term storage, consider flushing the container with an inert gas like argon or nitrogen.

Visualized Workflow

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